

# Spectroscopic Data and Analysis of 2,4-Dimethyl-3-nitropyridine: A Technical Guide

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## Compound of Interest

Compound Name: **2,4-Dimethyl-3-nitropyridine**

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This technical guide provides a comprehensive overview of the spectroscopic data for **2,4-Dimethyl-3-nitropyridine**, a key intermediate in various synthetic applications. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols for data acquisition.

## Core Spectroscopic Data

The structural elucidation of **2,4-Dimethyl-3-nitropyridine** is supported by a combination of spectroscopic techniques. The data presented here has been compiled from various sources and represents typical values obtained for this compound.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

Table 1:  $^1\text{H}$  NMR Spectral Data of **2,4-Dimethyl-3-nitropyridine**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
8.35	d, $J=4.9$ Hz	1H	H-6
7.05	d, $J=4.9$ Hz	1H	H-5
2.58	s	3H	C(4)-CH <sub>3</sub>
2.52	s	3H	C(2)-CH <sub>3</sub>

Table 2:  $^{13}\text{C}$  NMR Spectral Data of **2,4-Dimethyl-3-nitropyridine**

Chemical Shift ( $\delta$ ) ppm	Assignment
158.8	C-2
152.1	C-6
149.3	C-4
133.0	C-3
121.8	C-5
23.8	C(4)-CH <sub>3</sub>
18.9	C(2)-CH <sub>3</sub>

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of **2,4-Dimethyl-3-nitropyridine** shows characteristic absorption bands for the nitro group and the aromatic pyridine ring.

Table 3: IR Absorption Bands of **2,4-Dimethyl-3-nitropyridine**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
1525	Strong	Asymmetric NO <sub>2</sub> stretch
1350	Strong	Symmetric NO <sub>2</sub> stretch
1595, 1450	Medium	C=C and C=N stretching (pyridine ring)
2920-3000	Medium	C-H stretching (methyl groups)

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The molecular formula of **2,4-Dimethyl-3-nitropyridine** is C<sub>7</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub>, with a molecular weight of 152.15 g/mol .[\[1\]](#)

Table 4: Mass Spectrometry Data of **2,4-Dimethyl-3-nitropyridine**

m/z	Relative Intensity (%)	Assignment
152	100	[M] <sup>+</sup> (Molecular Ion)
135	Major	[M-OH] <sup>+</sup>
106	Major	[M-NO <sub>2</sub> ] <sup>+</sup>
78	Major	[C <sub>5</sub> H <sub>4</sub> N] <sup>+</sup>

## Experimental Protocols

The following are general protocols for the acquisition of spectroscopic data for **2,4-Dimethyl-3-nitropyridine**. Specific parameters may vary depending on the instrumentation used.

## NMR Spectroscopy

A sample of **2,4-Dimethyl-3-nitropyridine** (5-10 mg) is dissolved in approximately 0.7 mL of a deuterated solvent, typically chloroform-d (CDCl<sub>3</sub>), in a 5 mm NMR tube. The <sup>1</sup>H NMR spectrum is recorded on a 400 MHz or higher field spectrometer. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (0.00

ppm). For the  $^{13}\text{C}$  NMR spectrum, a higher concentration of the sample (20-50 mg) may be required, and the spectrum is typically recorded on the same instrument at a corresponding frequency (e.g., 100 MHz for a 400 MHz spectrometer).

## Infrared (IR) Spectroscopy

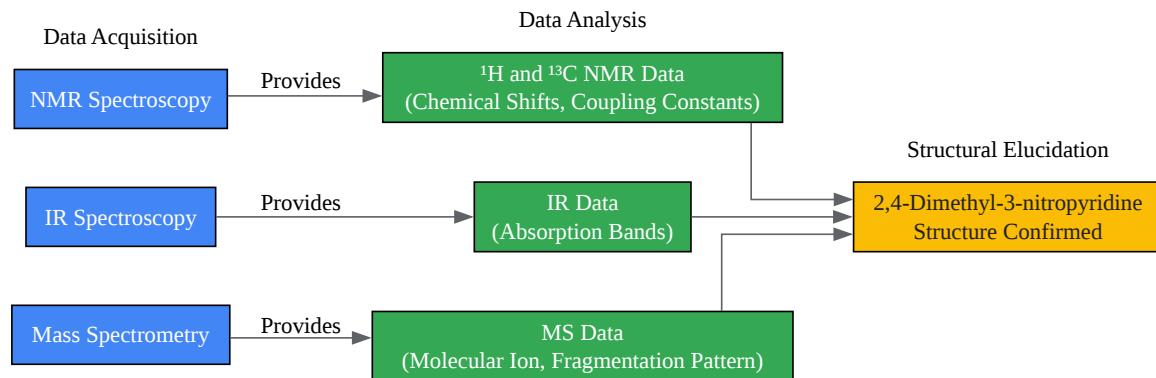
The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. For a solid sample, a small amount of **2,4-Dimethyl-3-nitropyridine** is finely ground with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the spectrum can be recorded from a thin film of the compound deposited on a salt plate (e.g., NaCl or KBr) from a volatile solvent. The spectrum is typically recorded in the range of 4000-400  $\text{cm}^{-1}$ .

## Mass Spectrometry (MS)

Mass spectra are typically acquired using a mass spectrometer with an electron ionization (EI) source. A dilute solution of **2,4-Dimethyl-3-nitropyridine** in a volatile organic solvent (e.g., methanol or dichloromethane) is introduced into the instrument. For EI, a standard electron energy of 70 eV is used. The mass analyzer separates the resulting ions based on their mass-to-charge ratio (m/z).

## Data Interpretation and Visualization

The combined spectroscopic data provides a comprehensive structural confirmation of **2,4-Dimethyl-3-nitropyridine**. The workflow for this analysis is depicted below.

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## References

- 1. [echemi.com](http://echemi.com) [echemi.com]
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